

Application Notes: Calpain Inhibition Assay Using Aureusimine B

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Compound of Interest

Compound Name: Aureusimine B

Cat. No.: B144023

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Calpains are a family of calcium-dependent, non-lysosomal cysteine proteases that play a crucial role in various cellular processes, including signal transduction, cell motility, and apoptosis.[1] Dysregulation of calpain activity has been implicated in a range of pathologies such as neurodegenerative diseases, cardiovascular diseases, and cancer, making calpains an attractive target for therapeutic intervention. **Aureusimine B**, also known as phevalin, is a cyclic dipeptide produced by *Staphylococcus aureus* and was first identified as a calpain inhibitor from a *Streptomyces* species.[1][2][3] While its inhibitory activity against μ -calpain has been reported as non-existent, it is suggested to be an inhibitor of other calpain isoforms, such as m-calpain, indicating a potential for selective calpain inhibition.[1]

These application notes provide a detailed protocol for a fluorometric assay to determine the inhibitory activity of **Aureusimine B** against calpain. The protocol is designed for a 96-well plate format, suitable for screening and dose-response studies.

Data Presentation

The inhibitory activity of **Aureusimine B** against calpain isoforms should be determined by calculating the half-maximal inhibitory concentration (IC₅₀). The following table is provided as a template for presenting the quantitative data obtained from the assay.

Calpain Isoform	Aureusimine B IC50 (μM)	Positive Control (e.g., Calpeptin) IC50 (μM)
m-Calpain	User-determined value	User-determined value
μ-Calpain	User-determined value	User-determined value
Other Isoforms	User-determined value	User-determined value

Experimental Protocols

Materials and Reagents

- Enzymes: Purified human m-calpain and μ-calpain (or other desired isoforms).
- Substrate: N-Succinyl-Leu-Leu-Val-Tyr-7-amido-4-methylcoumarin (Suc-LLVY-AMC).
- Inhibitor: **Aureusimine B** (Phevalin).
- Positive Control Inhibitor: Calpeptin or other known calpain inhibitor.
- Assay Buffer: 20 mM HEPES, 10 mM DTT, 1 mM EDTA, pH 7.5.
- Calcium Chloride (CaCl₂): 100 mM stock solution.
- Dimethyl Sulfoxide (DMSO): For dissolving inhibitor.
- 96-well black, flat-bottom plates.
- Fluorometric microplate reader with excitation at 360-380 nm and emission at 440-460 nm.

Protocol for Calpain Inhibition Assay

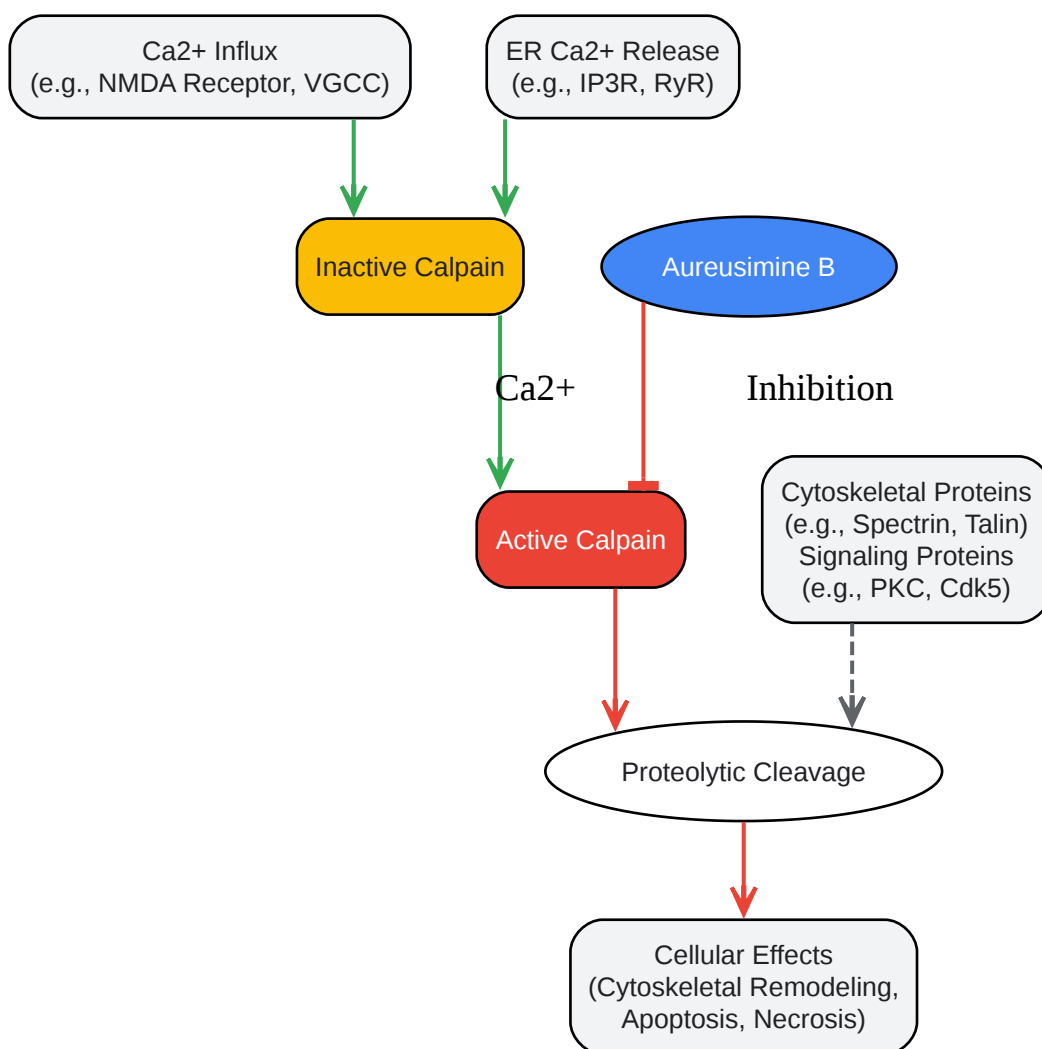
- Preparation of Reagents:
 - Prepare the Assay Buffer and store it at 4°C.
 - Dissolve **Aureusimine B** and the positive control inhibitor in DMSO to prepare a 10 mM stock solution. Further dilute in Assay Buffer to desired concentrations for the assay. The final DMSO concentration in the assay should not exceed 1%.

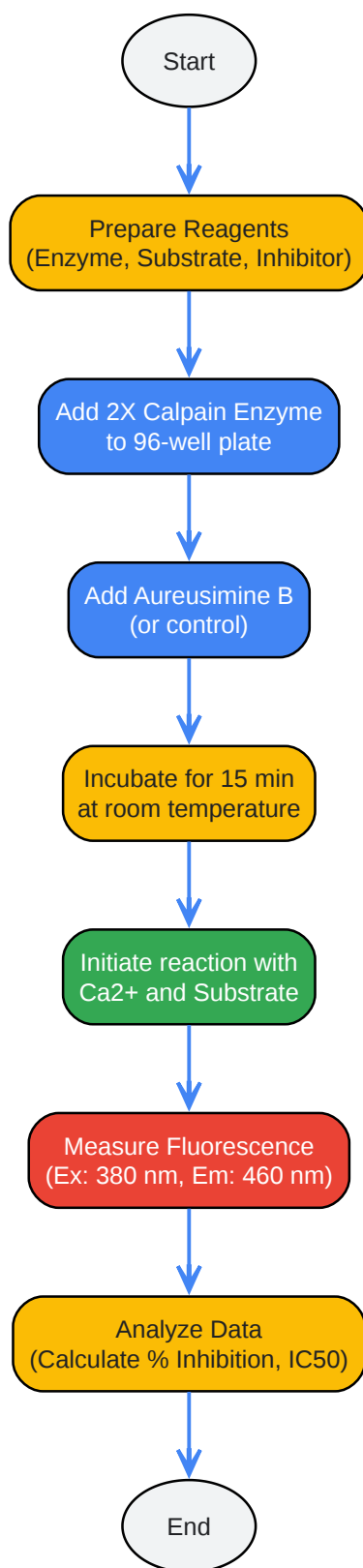
- Prepare a 10 mM stock solution of the calpain substrate (Suc-LLVY-AMC) in DMSO. Dilute with Assay Buffer to a working concentration of 200 μ M.
- Dilute the calpain enzyme in Assay Buffer to a working concentration of 2X the final desired concentration.
- Assay Procedure:
 - Add 50 μ L of the 2X calpain enzyme solution to each well of a 96-well plate.
 - Add 2 μ L of the diluted **Aureusimine B**, positive control, or DMSO (vehicle control) to the respective wells.
 - Incubate the plate at room temperature for 15 minutes to allow the inhibitor to bind to the enzyme.
 - To initiate the reaction, add 48 μ L of a pre-warmed (37°C) reaction mixture containing Assay Buffer and CaCl₂ (to a final concentration of 5 mM).
 - Immediately add 50 μ L of the 200 μ M calpain substrate solution to each well to start the reaction. The final volume in each well will be 150 μ L.
 - Immediately place the plate in a pre-warmed (37°C) fluorometric microplate reader.
- Measurement of Fluorescence:
 - Measure the fluorescence intensity (Excitation: 380 nm, Emission: 460 nm) every 1-2 minutes for 30-60 minutes.
 - The rate of the reaction is determined from the linear portion of the fluorescence versus time curve.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **Aureusimine B** using the following formula: % Inhibition = $[1 - (\text{Rate of reaction with inhibitor} / \text{Rate of reaction without inhibitor})] \times 100$

- Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
- Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism, SigmaPlot).

Visualizations

Calpain Signaling Pathway





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